

# Safety Information for Handling 4-Chlorophenylacetone Not Available

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Chlorophenylacetone

Cat. No.: B144124

[Get Quote](#)

A comprehensive search for the specific Safety Data Sheet (SDS) for **4-Chlorophenylacetone** has been conducted; however, no direct SDS is available for this compound. The search has yielded information for structurally similar but distinct chemicals, namely 4'-Chloroacetophenone and 4-Chlorophenylacetyl chloride. While these compounds share a chlorophenyl group, their differing functional groups (a ketone in 4'-Chloroacetophenone and an acyl chloride in 4-Chlorophenylacetyl chloride) result in different reactivity and toxicological profiles.

Due to the absence of a specific SDS for **4-Chlorophenylacetone**, it is not possible to provide the essential, immediate safety and logistical information, including operational and disposal plans, with the accuracy and detail required for safe laboratory handling. Information regarding personal protective equipment (PPE), specific health hazards, firefighting measures, and environmental precautions is unique to each chemical and must be derived from its own SDS.

For the safety of all personnel, it is imperative to obtain the correct SDS from the manufacturer or supplier of **4-Chlorophenylacetone** before any handling, storage, or disposal of the substance. Attempting to extrapolate safety information from related compounds is not a safe or compliant practice and could lead to serious injury or incident.

Researchers, scientists, and drug development professionals are strongly advised to contact their institution's Environmental Health and Safety (EHS) department for guidance on procuring the necessary safety information and developing safe handling protocols for **4-Chlorophenylacetone**. Without the specific SDS, it is impossible to generate the requested

data tables, experimental protocols, and visualizations that accurately reflect the hazards and handling requirements of this specific chemical.

- To cite this document: BenchChem. [Safety Information for Handling 4-Chlorophenylacetone Not Available]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144124#personal-protective-equipment-for-handling-4-chlorophenylacetone\]](https://www.benchchem.com/product/b144124#personal-protective-equipment-for-handling-4-chlorophenylacetone)

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)